

In-Depth Technical Guide: Determining the Molecular Weight of 2-Chloroanthracene-¹³C₆

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Compound of Interest

Compound Name: 2-Chloroanthracene-¹³C₆

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This technical guide provides a detailed analysis of the molecular weight of 2-Chloroanthracene-¹³C₆, a critical isotopically labeled compound for advanced research applications. This document is intended for researchers, scientists, and professionals in drug development who require precise molecular weight information for experimental design and data analysis.

Overview

2-Chloroanthracene is an aromatic hydrocarbon with the chemical formula C₁₄H₉Cl.^{[1][2][3][4][5][6][7]} Isotopic labeling with Carbon-13 (¹³C) is a powerful technique used in various analytical methods, including mass spectrometry and nuclear magnetic resonance (NMR) spectroscopy, to trace the metabolic fate of molecules and to elucidate complex biological pathways. 2-Chloroanthracene-¹³C₆ is a specialized variant where six of the fourteen carbon atoms in the molecule are replaced with the stable isotope ¹³C. This substitution results in a predictable increase in the compound's molecular weight.

Methodology for Molecular Weight Calculation

The molecular weight of 2-Chloroanthracene- $^{13}\text{C}_6$ is determined by calculating the sum of the atomic masses of its constituent atoms, accounting for the isotopic substitution. The standard atomic weights of the elements are used for the non-labeled atoms, while the specific atomic mass of the ^{13}C isotope is used for the six labeled carbon atoms.

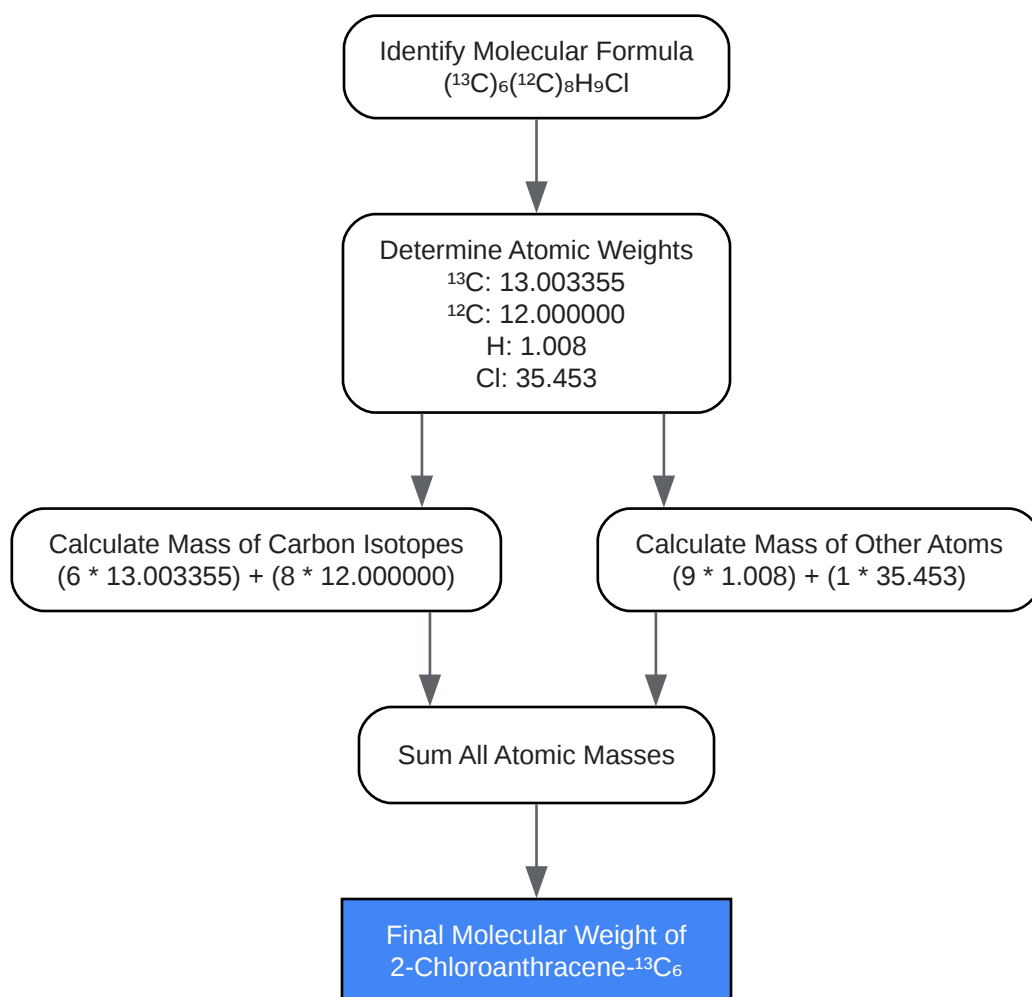
Experimental Protocols

The calculation of the molecular weight is a theoretical determination based on established atomic weights. The protocol is as follows:

- Identify the Molecular Formula: The molecular formula for unlabeled 2-Chloroanthracene is $\text{C}_{14}\text{H}_9\text{Cl}$. [1][2][3][4][5][6][7] For 2-Chloroanthracene- $^{13}\text{C}_6$, the formula is represented as $(^{13}\text{C})_6(^{12}\text{C})_8\text{H}_9\text{Cl}$ to denote the presence of six Carbon-13 isotopes.
- Obtain Atomic Weights: The necessary atomic weights are:
 - Carbon-12 (^{12}C): ~12.000000 amu
 - Carbon-13 (^{13}C): ~13.003355 amu [8][9][10][11][12]
 - Hydrogen (H): ~1.008 amu
 - Chlorine (Cl): ~35.453 amu
- Calculate the Total Mass: The molecular weight is calculated using the following equation:
Molecular Weight = (Number of ^{13}C atoms $\times$ Atomic Mass of ^{13}C) + (Number of ^{12}C atoms $\times$ Atomic Mass of ^{12}C) + (Number of H atoms $\times$ Atomic Mass of H) + (Number of Cl atoms $\times$ Atomic Mass of Cl)

Calculation Workflow

The following diagram illustrates the workflow for calculating the molecular weight of 2-Chloroanthracene- $^{13}\text{C}_6$.



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Calculation workflow for the molecular weight of 2-Chloroanthracene-¹³C₆.

Data Presentation

The following table summarizes the atomic and molecular weights used in the calculation, providing a clear comparison of the unlabeled and labeled compounds.

Component	Standard 2-Chloroanthracene	2-Chloroanthracene- ¹³ C ₆
Molecular Formula	C ₁₄ H ₉ Cl	(¹³ C) ₆ (¹² C) ₈ H ₉ Cl
Number of ¹² C Atoms	14	8
Mass of ¹² C Atoms (amu)	168.000000	96.000000
Number of ¹³ C Atoms	0	6
Mass of ¹³ C Atoms (amu)	0	78.02013
Number of H Atoms	9	9
Mass of H Atoms (amu)	9.072	9.072
Number of Cl Atoms	1	1
Mass of Cl Atoms (amu)	35.453	35.453
Total Molecular Weight (g/mol)	~212.53	~218.55

Note: The molecular weight of unlabeled 2-Chloroanthracene is often cited as approximately 212.67 g/mol , which is based on the naturally occurring isotopic abundance of carbon.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

Conclusion

The calculated molecular weight of 2-Chloroanthracene-¹³C₆ is approximately 218.55 g/mol . This value is essential for the accurate preparation of solutions, interpretation of mass spectrometry data, and the overall success of studies employing this isotopically labeled compound. Researchers and scientists are encouraged to use this guide as a reference for their experimental and analytical procedures.

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